Spectroscopic Characterization of 4-Bromo-2-(methylthio)pyrimidine: A Technical Guide

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Compound of Interest

Compound Name:	*4-Bromo-2-(methylthio)pyrimidine*
CAS No.:	*959236-97-6*
Cat. No.:	*B1371745*

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This guide provides an in-depth technical overview of the spectroscopic characterization of **4-Bromo-2-(methylthio)pyrimidine**, a heterocyclic compound of interest in synthetic chemistry and drug discovery. Designed for researchers, scientists, and professionals in drug development, this document elucidates the principles and practices for obtaining and interpreting Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this molecule. In the absence of publicly available experimental spectra, this guide leverages predictive models grounded in established spectroscopic principles and comparative data from related structures to provide a robust framework for its characterization.

Introduction to the Spectroscopic Profile of Substituted Pyrimidines

4-Bromo-2-(methylthio)pyrimidine ($C_5H_5BrN_2S$, Molar Mass: 205.08 g/mol) possesses a unique electronic architecture that gives rise to a distinct spectroscopic fingerprint. The pyrimidine core, an aromatic heterocycle, is substituted with a bromine atom and a methylthio group. These substituents significantly influence the electron distribution within the ring, thereby affecting the chemical environment of each atom. Understanding these influences is paramount for the accurate interpretation of spectroscopic data. The bromine atom, being electronegative,

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withdraws electron density inductively, while the methylthio group can act as a weak electron-donating group through resonance. This interplay of electronic effects dictates the chemical shifts in NMR, the vibrational frequencies in IR, and the fragmentation patterns in mass spectrometry.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **4-Bromo-2-(methylthio)pyrimidine**. These predictions are generated based on established computational algorithms and serve as a reliable guide for experimental verification.[1][2][3][4][5]

Table 1: Predicted ^{1}H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.4	Doublet	1H	H-6
~7.3	Doublet	1H	H-5
~2.6	Singlet	3H	-SCH_3

Solvent: $CDCl_3$, Reference: TMS (0 ppm)

Table 2: Predicted ^{13}C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
~172	C-2
~160	C-6
~125	C-4
~118	C-5
~15	-SCH_3

Solvent: $CDCl_3$, Reference: TMS (0 ppm)

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Table 3: Predicted Key IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibrational Mode
~3100-3000	Medium	Aromatic C-H Stretch
~2950-2850	Medium-Weak	Aliphatic C-H Stretch (-SCH_3)
~1550-1450	Strong	C=C and C=N Stretching (Pyrimidine Ring)
~1200-1000	Medium	C-N Stretching
~700-600	Strong	C-Br Stretch
~650-550	Medium	C-S Stretch

Table 4: Predicted Mass Spectrometry Fragmentation

m/z	Proposed Fragment
205/207	$[M]^+$ (Molecular Ion, Isotopic pattern for Br)
126	$[M - Br]^+$
111	$[M - Br - CH_3]^+$
84	$[M - Br - CH_3CN]^+$

Methodologies for Spectroscopic Analysis

The acquisition of high-quality spectroscopic data is contingent upon meticulous experimental technique. The following protocols are recommended for the characterization of **4-Bromo-2-(methylthio)pyrimidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the carbon-hydrogen framework of the molecule.

Protocol:

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- Sample Preparation: Dissolve approximately 5-10 mg of **4-Bromo-2-(methylthio)pyrimidine** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$). The choice of $CDCl_3$ is based on its ability to dissolve a wide range of organic compounds and its relatively simple solvent signal.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe. Higher field strengths provide better signal dispersion and resolution.
- ^1H NMR Acquisition:
  - Acquire a one-dimensional proton spectrum with a sufficient number of scans (typically 16-32) to achieve a good signal-to-noise ratio.
  - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-10 ppm).
  - Use a relaxation delay of at least 2 seconds to ensure quantitative integration.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled carbon spectrum. This simplifies the spectrum by removing C-H coupling, resulting in single lines for each unique carbon atom.
  - A larger number of scans will be required (typically 256 or more) due to the lower natural abundance of ^{13}C.
  - The spectral width should be set to encompass the full range of carbon chemical shifts (e.g., 0-200 ppm).

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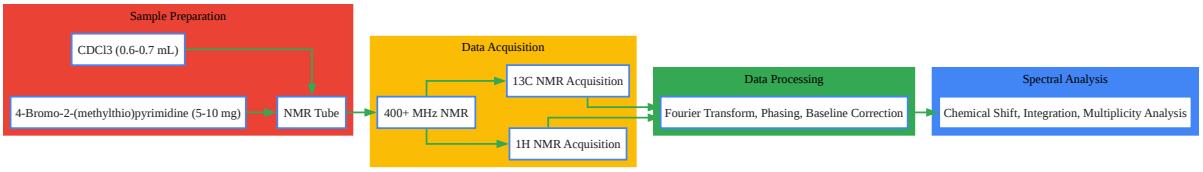

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Caption: Workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Protocol:

- Sample Preparation: For a solid sample, the Attenuated Total Reflectance (ATR) technique is recommended due to its simplicity and minimal sample preparation. Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
  - Collect a background spectrum of the empty ATR crystal. This is crucial to subtract any atmospheric or instrumental interferences.
  - Collect the sample spectrum. Co-adding multiple scans (e.g., 16-32) will improve the signal-to-noise ratio.
  - The spectrum is typically recorded in the range of 4000-400 cm^{-1}.

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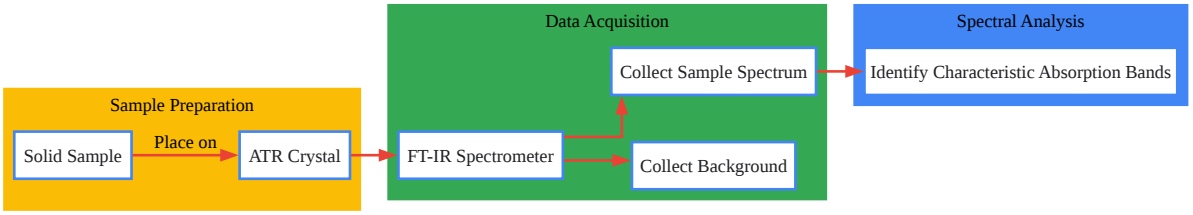

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Caption: Workflow for FT-IR data acquisition using ATR.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Protocol:

- Sample Introduction: Introduce a dilute solution of the compound into the mass spectrometer via direct infusion or through a gas or liquid chromatograph.
- Ionization: Electron Ionization (EI) is a common technique for this type of molecule and is expected to produce a rich fragmentation pattern.[6]
- Mass Analysis: Use a quadrupole or time-of-flight (TOF) mass analyzer to separate the ions based on their mass-to-charge ratio (m/z).
- Data Acquisition: Scan a mass range that includes the expected molecular ion (e.g., m/z 50-300).

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Caption: Workflow for Mass Spectrometry data acquisition.

Interpretation of Spectroscopic Data

^{1}H NMR Spectrum

The predicted ^{1}H NMR spectrum provides key insights into the proton environments. The two doublets in the aromatic region (~8.4 and ~7.3 ppm) are characteristic of the two protons on the pyrimidine ring. The downfield shift of the H-6 proton is attributed to the deshielding effect of the adjacent nitrogen atoms. The singlet at approximately 2.6 ppm is readily assigned to the three equivalent protons of the methylthio group.

^{13}C NMR Spectrum

The predicted ^{13}C NMR spectrum complements the ^{1}H NMR data. The carbon attached to the sulfur (C-2) is expected to be the most downfield-shifted carbon of the pyrimidine ring due to the electronegativity of the sulfur and adjacent nitrogens. The carbon bearing the bromine atom (C-4) will also be significantly deshielded. The upfield signal at around 15 ppm is characteristic of the methyl carbon of the -SCH_3 group.

IR Spectrum

The IR spectrum is a valuable tool for confirming the presence of key functional groups. The aromatic C-H stretching vibrations are expected just above 3000 cm^{-1}. The strong absorptions in the 1550-1450 cm^{-1} region are characteristic of the C=C and C=N stretching vibrations within the pyrimidine ring. The presence of the C-Br and C-S bonds will be confirmed by absorptions in the lower frequency "fingerprint" region of the spectrum.

Mass Spectrum

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The mass spectrum provides the molecular weight and information about the molecule's stability and fragmentation pathways. The molecular ion peak is expected to show a characteristic isotopic pattern for a bromine-containing compound, with two peaks of nearly equal intensity at m/z 205 and 207. Common fragmentation pathways for substituted pyrimidines involve the loss of the substituents.[6][7][8] The loss of the bromine radical would lead to a fragment at m/z 126. Subsequent fragmentation could involve the loss of a methyl radical from the methylthio group.

Conclusion

This technical guide provides a comprehensive framework for the spectroscopic characterization of **4-Bromo-2-(methylthio)pyrimidine**. By combining predictive data with established analytical protocols and principles of spectral interpretation, researchers can confidently identify and characterize this molecule. The presented methodologies and predicted data serve as a valuable resource for guiding experimental work and ensuring the structural integrity of this important synthetic building block.

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